

methyl salicylate teratogenic effects risk assessment

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Compound Focus: Methyl Salicylate

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Teratogenic Effects & Key Evidence

The primary evidence for the teratogenic potential of **methyl salicylate** comes from an animal study, which is summarized in the table below.

Study Model	Route of Administration	Key Teratogenic Findings	Proposed Mechanism
Pregnant hamsters (at 7d9h of gestation) [1]	Oral or Topical	Failure of neural tube fusion, especially in the developing brain [1].	Serum salicylate reaches the maternal circulation after topical exposure, producing teratogenic levels [1].

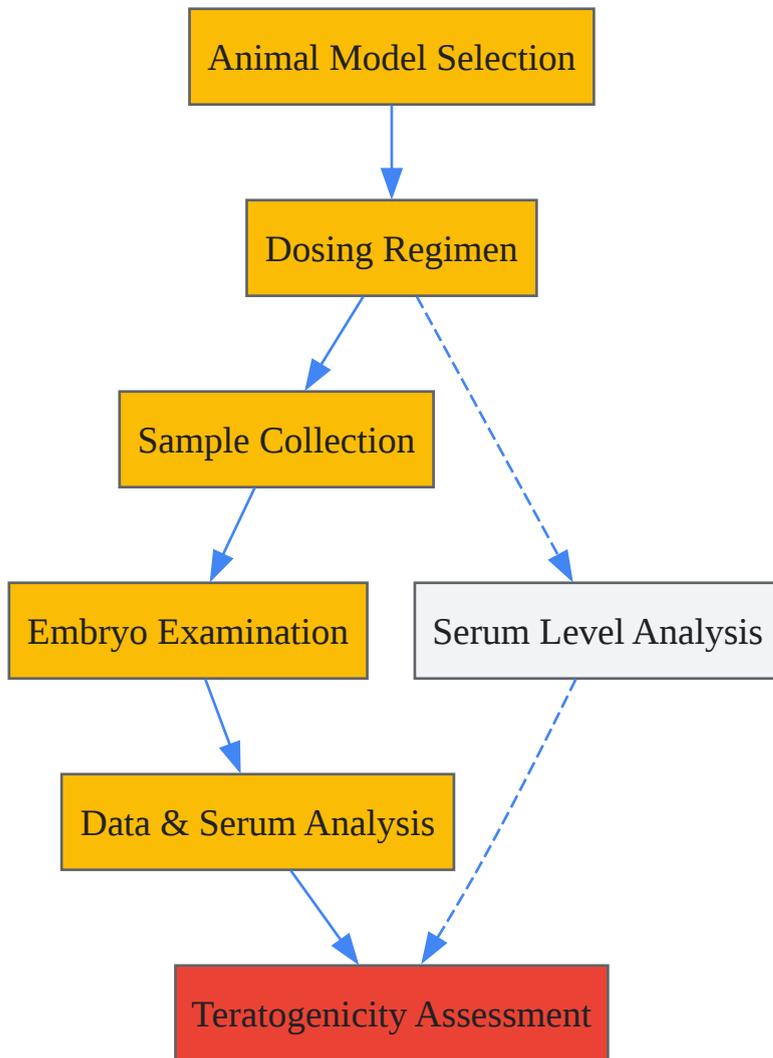
Regulatory Risk Assessment & Safe Limits

Based on the identified hazards, regulatory bodies have established safe use concentrations for **methyl salicylate** in finished products. The following table outlines the maximum safe concentrations for different product types, with a particular focus on products intended for children.

Product Category	Specific Product Type	Maximum Safe Concentration	Notes
Products for children (0-3 years)	Toothpaste	0.4% [2]	---
	Other products	0.02% [2]	Applies to products other than toothpaste.
General & Children's Products (UK Regulations)	Toothpaste (General)	2.5% [3]	Applies to general population.
	Mouthwash (Children 6-10)	0.1% [3]	---
	Mouthwash (Children >10 & Adults)	0.4% [3]	---
	Lip Products (Children >1 & Adults)	0.03% [3]	---
	Eye Make-up & Make-up Remover	0.002% [3]	This is a very low concentration, reflecting high sensitivity.

Experimental Protocol: Teratology Study

For researchers needing to evaluate the teratogenic potential of other compounds, here is a detailed methodology based on the cited hamster study [1].



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Title: Teratology Study Workflow

1. Animal Model and Husbandry

- **Species:** Syrian hamsters.
- **Housing:** Standard laboratory conditions with a 12-hour light/dark cycle.
- **Diet:** Ad libitum access to standard chow and water.
- **Mating:** House females with males overnight, check for sperm-positive vaginal smear the next morning. Designate this day as **Day 0** of gestation [1].

2. Dosing Regimen

- **Test Article:** **Methyl salicylate.**
- **Administration Routes:** Oral gavage and topical application.

- **Timing:** Administer a single dose on **Day 7, 9 hours** (7d9h) of gestation. This timing corresponds to the critical period of neurulation [1].
- **Control Group:** Administer the vehicle only to a control group.

3. Sample Collection

- **Euthanasia:** Humanely euthanize the dams on **Day 9** of gestation.
- **Embryo Collection:** Surgically remove the uterine horns and collect all embryos [1].
- **Blood Collection:** Collect maternal blood via cardiac puncture or other appropriate method at various time points post-dosing to analyze serum salicylate levels [1].

4. Embryo Examination

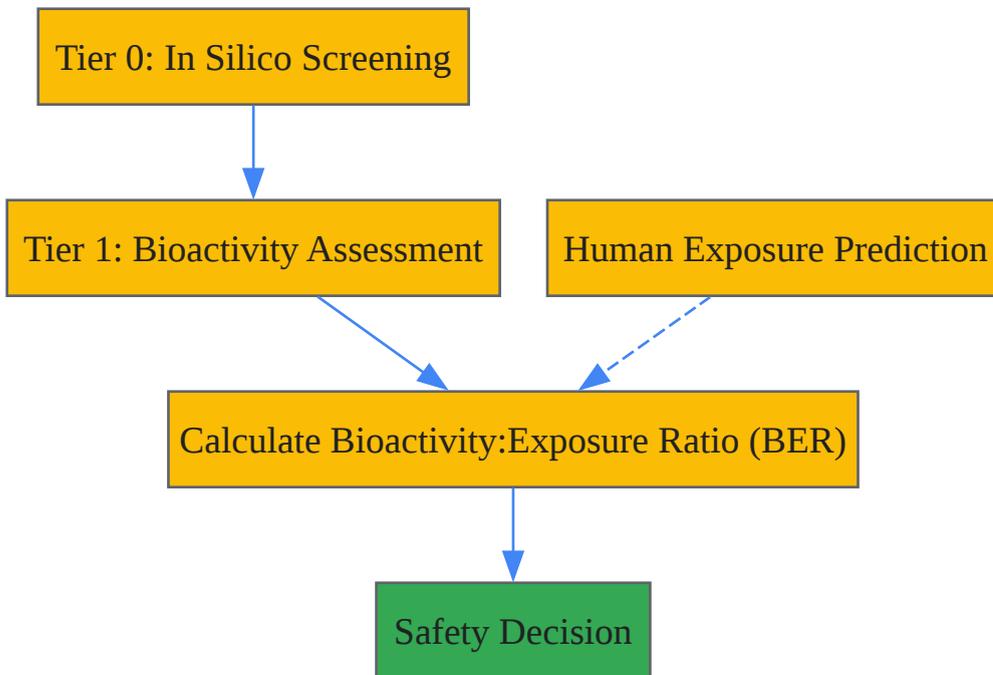
- **Macroscopic Analysis:** Examine embryos under a dissecting microscope for gross morphological abnormalities.
- **Key Endpoint:** Specifically check for **failure of neural tube closure** in the cranial region [1].

5. Data and Serum Analysis

- **Record Keeping:** Record the number of resorptions, live fetuses, and malformations for each dam.
- **Bioanalysis:** Use a validated method (e.g., HPLC) to determine the concentration of salicylate in the serum samples [1].

Modern Risk Assessment Frameworks

New Approach Methodologies (NAMs) are being developed to make protective safety decisions for developmental and reproductive toxicity (DART) without generating new animal data [4].



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Title: DART NAMs Framework

This framework uses a tiered, iterative approach [4]:

- **Tier 0: In Silico Screening:** Use computational tools (e.g., Derek Nexus, OECD QSAR Toolbox) to predict general DART hazards and specific receptor activity (e.g., Estrogen Receptor) [4].
- **Tier 1: Bioactivity Assessment (NAM Toolbox):**
 - **Broad Screening:** Use high-throughput transcriptomics (HTTr) in multiple cell lines and cell stress panels to detect bioactivity.
 - **Targeted Assays:** Perform in vitro pharmacological profiling across key molecular targets and use stem cell-based assays to model early development.
 - **Point of Departure (PoD):** Calculate the bioactivity PoD from these assays [4].
- **Integration & Decision:**
 - **Exposure Prediction:** Estimate human systemic exposure using physiologically based kinetic (PBK) models.
 - **Bioactivity:Exposure Ratio (BER):** Compare the bioactivity PoD to the predicted human exposure. A **BER > 1** is considered protective and indicates low risk [4].

Key Takeaways for Researchers

- **Established Hazard: Methyl salicylate** is a confirmed animal teratogen, primarily causing neural tube defects [1].
- **Risk is Route-Dependent:** Topical application can lead to significant systemic absorption, resulting in serum salicylate levels comparable to oral dosing [1].
- **Regulatory Action:** This hazard is the basis for strict, product-specific concentration limits set by bodies like the SCCS [2] [3].
- **Modern Tools:** NAMs offer a promising, human-relevant pathway for DART risk assessment by integrating bioactivity and exposure data [4].

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References

1. Comparative teratogenic effects of methyl salicylate ... [pubmed.ncbi.nlm.nih.gov]
2. SCCS Issued Scientific Advice on Methyl Salicylate [cirs-group.com]
3. UK Cosmetics Regulation Amendment Published ... [ctpa.org.uk]
4. evaluation of a bioactivity and exposure-based NAM toolbox [pmc.ncbi.nlm.nih.gov]

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